

Technical Guide: Aldicarb Sulfone- $^{13}\text{C}_2,\text{d}_3$

Certificate of Analysis

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Compound of Interest

Compound Name: Aldicarb sulfone- $^{13}\text{C}_2,\text{d}_3$

Cat. No.: B12057559

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the critical data and methodologies associated with the certificate of analysis for Aldicarb sulfone- $^{13}\text{C}_2,\text{d}_3$, a stable isotope-labeled internal standard essential for analytical and research applications.

Compound Identification and Specifications

Aldicarb sulfone- $^{13}\text{C}_2,\text{d}_3$ is the deuterium and ^{13}C labeled form of Aldicarb sulfone, a metabolite of the carbamate pesticide Aldicarb.^{[1][2][3]} It is primarily utilized as an internal standard in analytical testing to ensure accurate quantification of Aldicarb sulfone in various matrices, particularly in food safety and environmental monitoring.^[4]

The following table summarizes the key quantitative data and physical properties typically presented in a Certificate of Analysis for this compound.

Parameter	Specification	Reference
Chemical Name	[(2-methyl-2-methylsulfonylpropylidene)amino] N-(trideuteriomethyl)carbamate	[5]
CAS Number	1261170-76-6	[1][2][6][7]
Unlabeled CAS Number	1646-88-4	[2][5]
Molecular Formula	C ₅ ¹³ C ₂ H ₁₁ D ₃ N ₂ O ₄ S	[1][2][7]
Molecular Weight	227.27 g/mol	[1][2][6][7]
Isotopic Purity	≥98 atom % ¹³ C; ≥98 atom % D	[6]
Chemical Purity	≥98% (CP)	[6]
Appearance	White solid	[8]
Melting Point	132-135 °C	[6]
Solubility	Soluble in DMSO (10 mM)	[1]
Storage Temperature	-20°C	[6]

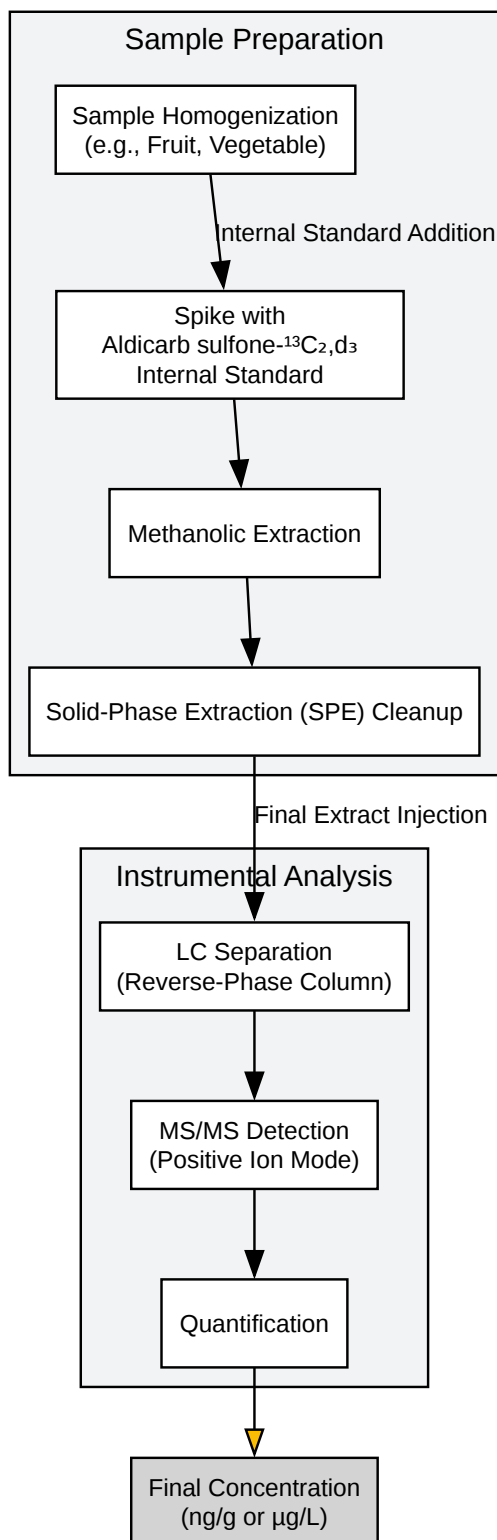
Experimental Protocols for Analysis

The accurate quantification of Aldicarb and its metabolites, including Aldicarb sulfone, is critical. High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS/MS) are the preferred analytical methods.[9][10][11]

Sample Preparation

A generic sample preparation workflow for fruits and vegetables is outlined below. The use of Aldicarb sulfone-¹³C₂,d₃ as an internal standard early in this process is crucial for correcting any analyte loss during extraction and cleanup.

Analytical Workflow for Aldicarb Sulfone

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Caption: Workflow for the analysis of Aldicarb sulfone using an internal standard.

Liquid Chromatography-Mass Spectrometry (LC-MS/MS) Method

This method is designed for the quantitative determination of Aldicarb sulfone in various water and food matrices.[\[12\]](#)

- Instrumentation: A high-performance liquid chromatography system coupled with a tandem mass spectrometer.
- LC Column: A reverse-phase C18 column is typically used.
- Mobile Phase: A gradient elution with water and methanol or acetonitrile, often with a modifier like formic acid or ammonium acetate to improve ionization.
- Ionization Mode: Positive ion mode is used for detection.[\[12\]](#)
- MS/MS Transitions: Specific precursor-to-product ion transitions are monitored for both the native Aldicarb sulfone and the stable isotope-labeled internal standard (Aldicarb sulfone- $^{13}\text{C}_2, \text{d}_3$). This provides high selectivity and sensitivity.

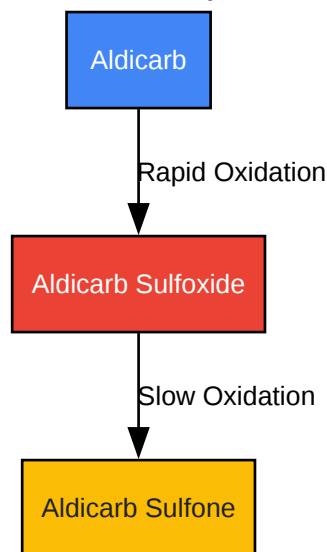
Role in Research and Drug Development

Aldicarb sulfone is a potent cholinesterase inhibitor.[\[3\]](#)[\[13\]](#) Understanding its toxicokinetics and metabolic fate is crucial. The use of stable isotope-labeled standards like Aldicarb sulfone- $^{13}\text{C}_2, \text{d}_3$ is indispensable for:

- Metabolism Studies: Tracing the metabolic pathways of Aldicarb and its metabolites in various biological systems.
- Pharmacokinetic Analysis: Accurately quantifying the absorption, distribution, metabolism, and excretion (ADME) of the compound.
- Toxicology Research: Providing precise measurements in toxicological studies to establish no-observed-effect levels (NOELs) and assess potential risks.

The metabolic pathway of Aldicarb generally involves oxidation to Aldicarb sulfoxide, which is then more slowly oxidized to Aldicarb sulfone.[\[10\]](#)[\[14\]](#)

Metabolic Pathway of Aldicarb



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Caption: Simplified metabolic pathway of Aldicarb.

Safety and Handling

Aldicarb and its metabolites are highly toxic and should be handled with extreme care by trained personnel in a laboratory setting.

- Hazard Statements: H300 + H310 + H330 (Fatal if swallowed, in contact with skin, or if inhaled).[6]
- Precautionary Statements: P262 (Do not get in eyes, on skin, or on clothing), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P301 + P310 (IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician).[6]
- Personal Protective Equipment (PPE): Appropriate PPE, including gloves, lab coat, and eye protection, should be worn at all times. All handling should be performed in a certified fume hood.

This technical guide provides a summary of the information typically found in a Certificate of Analysis for Aldicarb sulfone-¹³C₂,d₃ and its application. For specific lot data and detailed handling instructions, always refer to the documentation provided by the supplier.

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